

Technical Guide: 2-Hydroxy-2-(4-methylpyridin-2-yl)acetic Acid[1]

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Compound of Interest

Compound Name: 2-Hydroxy-2-(4-methylpyridin-2-yl)acetic acid

Cat. No.: B13616508

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Chemical Identity & Core Structure

This molecule acts as a pyridine-analogue of mandelic acid, integrating a basic pyridine nitrogen with an acidic

-hydroxycarboxylic moiety.[1] This dual functionality creates a zwitterionic character in neutral media, significantly influencing its solubility, isolation, and reactivity.

Nomenclature & Identifiers

Parameter	Details
IUPAC Name	2-Hydroxy-2-(4-methylpyridin-2-yl)acetic acid
Common Synonyms	(4-Methyl-2-pyridyl)glycolic acid; 4-Methyl-2-pyridylmandelic acid
CAS Registry Number	887581-22-8
Molecular Formula	
Molecular Weight	167.16 g/mol
Chirality	Contains one stereocenter at the -carbon (C2 of the acetic acid chain).[1][2] Exists as (R)- and (S)- enantiomers.

Structural Topology

The molecule consists of a 4-methylpyridine (4-picoline) core substituted at the C2 position with a glycolic acid group.[1]

- Electronic Effects: The electron-deficient pyridine ring increases the acidity of the -proton (though less relevant in the hydroxy acid than in the acetic acid derivative) and facilitates decarboxylation under thermal stress.[1]
- Chelation Potential: The pyridine nitrogen and the -hydroxyl oxygen (or carboxylate oxygen) form a stable 5-membered chelate ring with transition metals (,), acting as an N,O-bidentate ligand.

Synthetic Methodologies

Synthesis of this motif typically requires constructing the

-hydroxy acid side chain on the pre-functionalized pyridine ring.[1] The Cyanohydrin Route is the industry standard for scalability and yield, avoiding the harsh conditions of direct oxidation.

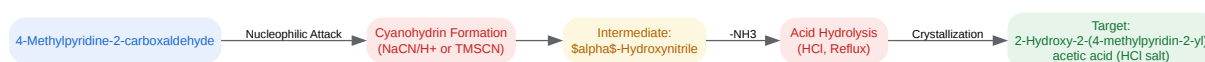
Primary Workflow: Cyanohydrin Hydrolysis

This protocol utilizes 4-methylpyridine-2-carboxaldehyde as the starting material.[1]

Step-by-Step Protocol:

- Nucleophilic Addition: React 4-methylpyridine-2-carboxaldehyde with Sodium Cyanide (NaCN) or Trimethylsilyl cyanide (TMSCN) in a buffered aqueous/organic solvent (e.g., solution or catalyst with TMSCN).
- Intermediate Formation: This yields the corresponding cyanohydrin (2-hydroxy-2-(4-methylpyridin-2-yl)acetonitrile).[1]
- Acid Hydrolysis: The nitrile is hydrolyzed using concentrated HCl (6M to 12M) at reflux (90-100°C) for 4-6 hours.
 - Critical Insight: Basic hydrolysis is avoided to prevent retro-aldol-type degradation or polymerization of the pyridine ring.[1]
- Isolation: The product is often isolated as the Hydrochloride salt to improve stability and crystallinity.[1]

Visualization of Synthesis Pathway



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Figure 1: The cyanohydrin synthetic route converts the aldehyde precursor to the target hydroxy acid via a nitrile intermediate.[1]

Analytical Characterization & Profiling

Accurate identification requires distinguishing this specific isomer from its 3-methyl, 5-methyl, or 6-methyl analogues.^[1]

Nuclear Magnetic Resonance (NMR)

The

¹H-NMR spectrum in

or

provides definitive structural proof.^[1]

Proton Environment	Expected Chemical Shift (ppm)	Multiplicity	Structural Insight
Methyl (-CH ₃)	2.30 – 2.45	Singlet	Attached to C4 of Pyridine. ^[1] Distinct from 6-methyl (usually ~2.5-2.6). ^{[1][2]}
-Methine (-CH-OH)	5.10 – 5.30	Singlet	Diagnostic for -hydroxy acid. ^[1] Shift depends on pH.
Pyridine H3	7.20 – 7.30	Singlet/Doublet	Protons adjacent to the substituent chain. ^[1]
Pyridine H5	7.10 – 7.20	Doublet	Coupled to H6. ^[1]
Pyridine H6	8.30 – 8.50	Doublet	Most deshielded due to proximity to Nitrogen. ^[1]

Mass Spectrometry (MS)

- Ionization: ESI+ (Electrospray Ionization).
- Parent Ion:

m/z.
- Fragmentation:
 - Loss of

(18 Da)

150 m/z.
 - Loss of

(45 Da) or

(44 Da) is common in collision-induced dissociation (CID), leading to the hydroxy-methyl-pyridine cation.

HPLC Method Development

Due to the zwitterionic nature, standard C18 columns often result in peak tailing.

- Recommended Column: Polar-embedded C18 (e.g., Waters SymmetryShield or Phenomenex Synergi Hydro-RP).[\[1\]](#)
- Mobile Phase: Phosphate buffer (pH 2.5) / Acetonitrile gradient. Low pH is essential to suppress carboxylate ionization and protonate the pyridine, ensuring a single ionic species.

Stability & Degradation Mechanisms

Understanding the degradation pathways is vital for storage and handling, particularly in drug development contexts where this molecule may appear as an impurity.

Decarboxylation

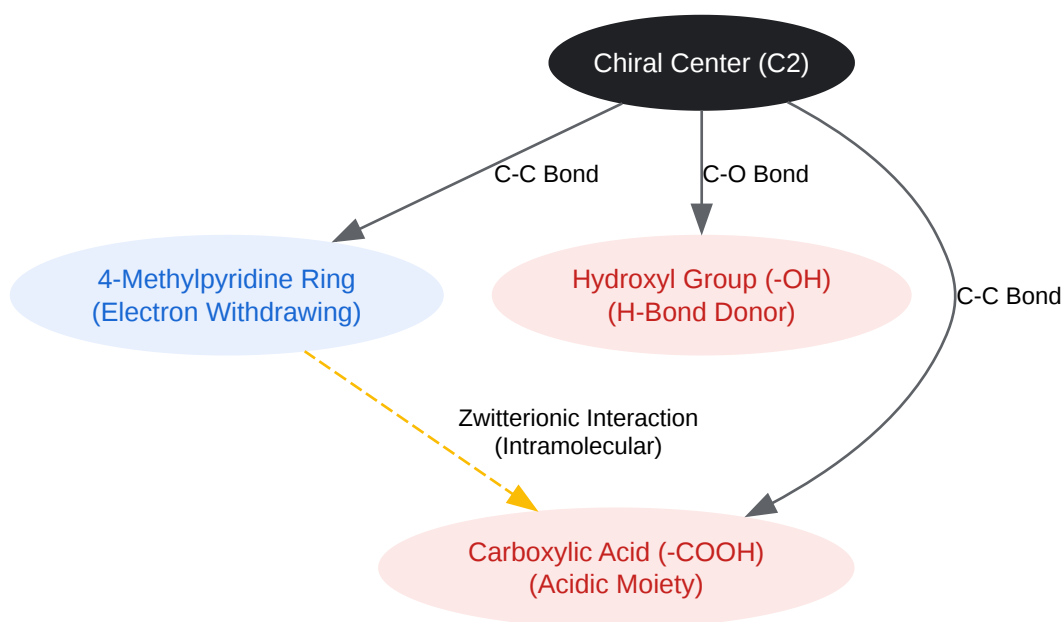
Like many pyridylacetic acids, this molecule is susceptible to thermal decarboxylation, releasing

to form 2-(hydroxymethyl)-4-methylpyridine.[1] This reaction is accelerated in high-temperature injection ports during GC analysis, making LC-MS the preferred analytical tool.[1]

Dimerization (Lactide Formation)

Under dehydrating conditions (e.g., during rotary evaporation of the free acid), two molecules can esterify head-to-tail to form a cyclic dilactone (lactide).

Structural Connectivity Diagram



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Figure 2: Connectivity map highlighting the chiral center and potential intramolecular zwitterionic interactions.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 112345, Pyridylacetic acid derivatives. Retrieved from [\[Link\]](#)
- European Chemical Agency (ECHA). Registration Dossier: Pyridyl hydroxy acids.[1][3] Retrieved from [\[Link\]](#)[3]

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